Application Note: 5,5'-Dehydrodivanillate (DDV) in Bio-Based Polymer Production

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Compound of Interest	
Compound Name:	*5,5'-Dehydrodivanillate*
CAS No.:	*2134-90-9*
Cat. No.:	*B1216461*

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Abstract

The transition from fossil-based aromatics (e.g., terephthalic acid) to bio-based alternatives is a central challenge in sustainable polymer science.[1] **5,5'-Dehydrodivanillate** (DDV), a symmetric biphenyl dimer derived from the enzymatic coupling of vanillic acid, offers a unique structural motif. Unlike the single aromatic ring of FDCA or terephthalate, DDV possesses a rigid biphenyl core that imparts exceptional thermal stability and mechanical stiffness to resulting polymers. This guide details the protocol for the enzymatic synthesis of DDV, its chemical modification into a polymerizable monomer, and the subsequent production of high-performance polyesters.

Part 1: Mechanism & Strategic Rationale

The Biphenyl Advantage

Most bio-based monomers (e.g., lactic acid, succinic acid) are aliphatic, leading to polymers with low glass transition temperatures (

) and poor heat resistance. DDV bridges this gap by providing a rigid aromatic backbone.

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- Rigidity: The C-C bond between the two phenyl rings (5-5' position) restricts rotation, significantly increasing the

  of the final polymer.

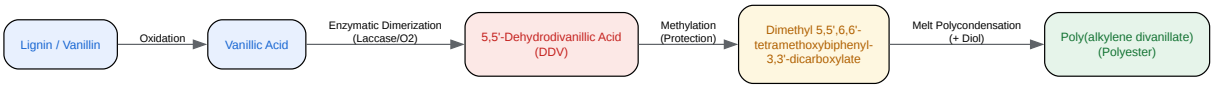
- Symmetry: The

  symmetry of the DDV molecule facilitates packing and crystallization, essential for engineering thermoplastics.

- Functionality: DDV contains two carboxyl groups and two phenolic hydroxyl groups. For linear polyester synthesis, the phenolic groups are typically alkylated to prevent cross-linking, yielding a tetrasubstituted biphenyl diester.

Workflow Visualization

The following diagram illustrates the conversion of Lignin/Vanillin to high-performance polyesters via the DDV route.



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Figure 1: Strategic workflow for converting vanillic acid to DDV-based polyesters. The critical step involves protecting phenolic hydroxyls to ensure linear polymerization.

Part 2: Experimental Protocols

Protocol 1: Enzymatic Synthesis of 5,5'-Dehydrodivanillic Acid (DDV)

Objective: To synthesize the DDV dimer from vanillic acid using a green, enzymatic route with high regioselectivity.

Reagents:

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- Vanillic Acid (Substrate)[2][3][4][5][6][7][8][9][10]
- Laccase (from Trametes versicolor, >10 U/mg)
- Acetate Buffer (0.1 M, pH 5.0)
- Acetone (Solvent)
- Ethanol (for recrystallization)

Procedure:

- Solubilization: Dissolve Vanillic Acid (2.0 g) in a mixture of Acetone (20 mL) and Acetate Buffer (180 mL). Note: Acetone is used as a co-solvent to enhance substrate solubility without denaturing the enzyme.
- Enzyme Addition: Add Laccase (100 mg) to the solution.
- Incubation: Incubate the mixture at 25°C with vigorous stirring (open vessel to allow oxygen exchange) for 24 hours.
  - Mechanism:[6][11][12] Laccase oxidizes the phenolic hydroxyl to a radical, which delocalizes to the C5 position. Two radicals couple to form the C-C biphenyl bond.
- Termination: Filter the reaction mixture to remove the enzyme (or denature by heating to 80°C for 10 min if immobilized enzyme is not used).
- Isolation: Acidify the filtrate with 1M HCl to pH 2.0 to precipitate the crude DDV.
- Purification: Filter the precipitate and recrystallize from hot ethanol/water (1:1).
- Yield Check: Expect a white powder (Yield > 85%). Confirm structure via

  H-NMR (DMSO-

  ): Look for the disappearance of the proton at the C5 position.

Protocol 2: Monomer Protection (Methylation)

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Objective: To convert DDV into a diester monomer suitable for transesterification. This step protects the phenolic -OH groups to prevent branching.

Reagents:

- DDV (from Protocol 1)
- Methyl Iodide (MeI) or Dimethyl Carbonate (DMC) for a greener approach
- Potassium Carbonate (

)
- DMF (Dimethylformamide)

Procedure:

- Dissolve DDV (5.0 g) in DMF (50 mL).
- Add

  (4.0 equiv) and Methyl Iodide (5.0 equiv).
- Stir at 60°C for 12 hours.
- Pour mixture into ice water. The fully methylated product (Dimethyl 5,5',6,6'-tetramethoxybiphenyl-3,3'-dicarboxylate) will precipitate.
- Filter and dry.
  - Validation: This monomer now has 4 methoxy groups and 2 methyl ester groups. It is chemically similar to dimethyl terephthalate but much more rigid.

Protocol 3: Melt Polycondensation (Polyester Synthesis)

Objective: To synthesize Poly(hexamethylene divanillate) (PHDV) as a representative high-performance bio-polyester.

Reagents:

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- Methylated DDV Monomer (from Protocol 2)
- 1,6-Hexanediol (1.2 equiv)
- Catalyst: Titanium(IV) butoxide (

  , 0.1 mol%)

Procedure:

- Transesterification Stage:
  - Charge the monomer and diol into a flame-dried polymerization reactor equipped with a mechanical stirrer and nitrogen inlet.
  - Heat to 160°C under

    flow. Add catalyst.[13][14][15]
  - Gradually raise temperature to 190°C over 2 hours. Methanol (byproduct) will distill off.
  - Checkpoint: Reaction is complete when methanol evolution ceases (theoretical volume collected).
- Polycondensation Stage:
  - Raise temperature to 230°C.
  - Apply high vacuum (< 0.1 mbar) slowly to prevent foaming.
  - Continue stirring for 3–5 hours. The viscosity will increase significantly (observe torque on stirrer).
- Work-up:
  - Stop vacuum, introduce

    , and discharge the polymer melt into cold water.

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- Purify by dissolving in chloroform and precipitating in cold methanol.

Part 3: Material Characterization & Properties

DDV-based polymers exhibit thermal properties often superior to commercial fossil-based standards like PET, primarily due to the biphenyl "stiffening" effect.

Comparative Data Table

Property	Poly(ethylene terephthalate) (PET)	Poly(ethylene furanoate) (PEF)	Poly(ethylene divanillate) (PEDV)	Poly(hexylene divanillate) (PHDV)
Source	Fossil	Bio-based (Furan)	Bio-based (Lignin)	Bio-based (Lignin)
Glass Transition ( )	72°C	86°C	~120°C	~70°C
Melting Point ( )	260°C	211°C	Amorphous / Semi-cryst.	~160°C
Decomposition ( )	390°C	370°C	> 400°C	~380°C
Young's Modulus	2.8 GPa	3.5 GPa	> 3.0 GPa	~2.5 GPa

Key Insights:

- High

  : PEDV shows a

  significantly higher than PET and PEF. This makes it suitable for hot-fill applications where PET deforms.

- Thermal Stability: The biphenyl bond is highly stable, providing decomposition temperatures exceeding 400°C, beneficial for high-temperature processing.

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- Tunability: By changing the diol length (e.g., from ethylene to hexylene), the material can be tuned from a rigid, high-heat plastic (PEDV) to a more flexible engineering polymer (PHDV).

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